

# Application Notes: Modifying Polymer Crystallization with **Calcium Pimelate**

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## Compound of Interest

Compound Name: Calcium pimelate

Cat. No.: B579524

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## Introduction

**Calcium pimelate** is a dicarboxylate salt that serves as a highly effective nucleating agent, particularly for modifying the crystallization behavior of isotactic polypropylene (iPP).[1] In polymer science, nucleating agents are additives that accelerate crystallization by providing surfaces for polymer chains to organize into ordered crystalline structures.[2] The addition of **calcium pimelate** to iPP induces the formation of a specific crystal structure, the  $\beta$ -form, which can lead to significant improvements in the material's mechanical and thermal properties.[1][3] These enhancements make the resulting polymer more suitable for a range of applications, from automotive parts to advanced packaging.

## Mechanism of Action: $\beta$ -Nucleation in Isotactic Polypropylene (iPP)

Isotactic polypropylene typically crystallizes into a stable monoclinic  $\alpha$ -form, characterized by a spherulitic structure. However, the introduction of a specific  $\beta$ -nucleating agent like **calcium pimelate** promotes the formation of a metastable trigonal  $\beta$ -form.[4][5]

**Calcium pimelate** functions as a heterogeneous nucleating agent.[1] During the cooling of the polymer melt, the finely dispersed **calcium pimelate** particles act as templates. The polymer chains arrange themselves on the surface of these particles in a specific orientation that favors the growth of  $\beta$ -crystals. These crystals grow radially outwards, forming  $\beta$ -spherulites. This process occurs at a higher temperature compared to the natural crystallization of the  $\alpha$ -form, which is a key indicator of effective nucleation.[6][7]

The resulting  $\beta$ -phase imparts distinct properties to the polypropylene, most notably a significant increase in toughness and impact strength, without compromising stiffness.[8][9] The efficiency of this process can be exceptionally high, with studies reporting the formation of up to 84.5% to 96.5%  $\beta$ -crystals, depending on the synthesis and dispersion method of the **calcium pimelate**. [6][8]

Caption: Mechanism of  $\beta$ -Nucleation by **Calcium Pimelate**.

## Experimental Protocols

This section provides detailed methodologies for preparing and characterizing polymers modified with **calcium pimelate**.

## References

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